

5-Bromoquinazolin-2-amine: A Versatile Scaffold for Medicinal Chemistry

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Compound of Interest

Compound Name: 5-Bromoquinazolin-2-amine

Cat. No.: B581877

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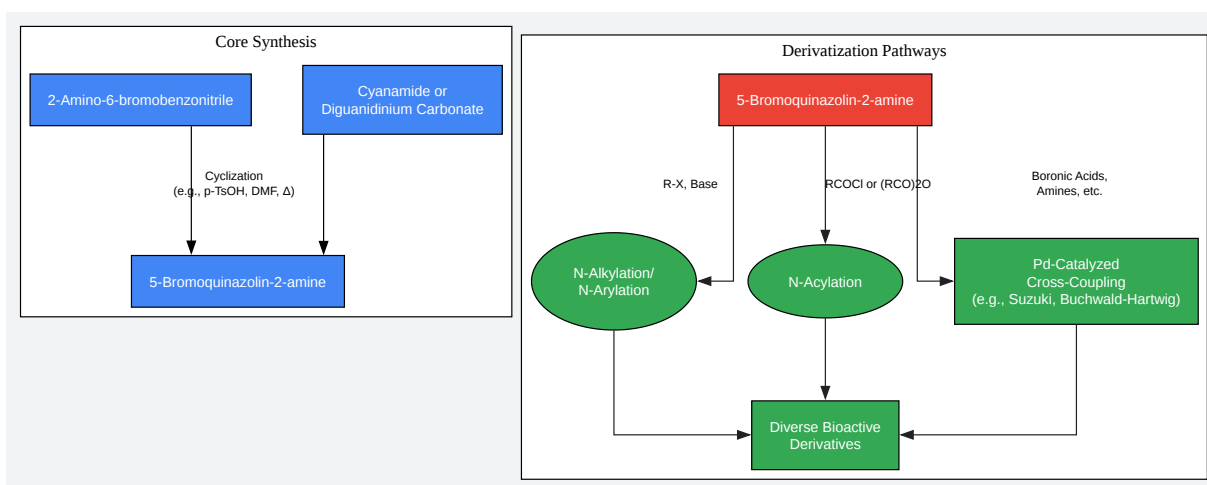
The quinazoline nucleus is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its ability to interact with a diverse range of biological targets.^{[1][2][3]} This bicyclic heterocycle, composed of fused benzene and pyrimidine rings, is present in numerous natural alkaloids and synthetic compounds with a wide array of pharmacological activities, including anticancer, anti-inflammatory, antimicrobial, and antihypertensive properties.^{[1][3][4]} Among the various substituted quinazolines, **5-Bromoquinazolin-2-amine** emerges as a particularly valuable building block for the synthesis of novel therapeutic agents. Its strategic placement of a reactive bromine atom and an amino group allows for extensive functionalization, enabling the exploration of vast chemical space in drug discovery programs.

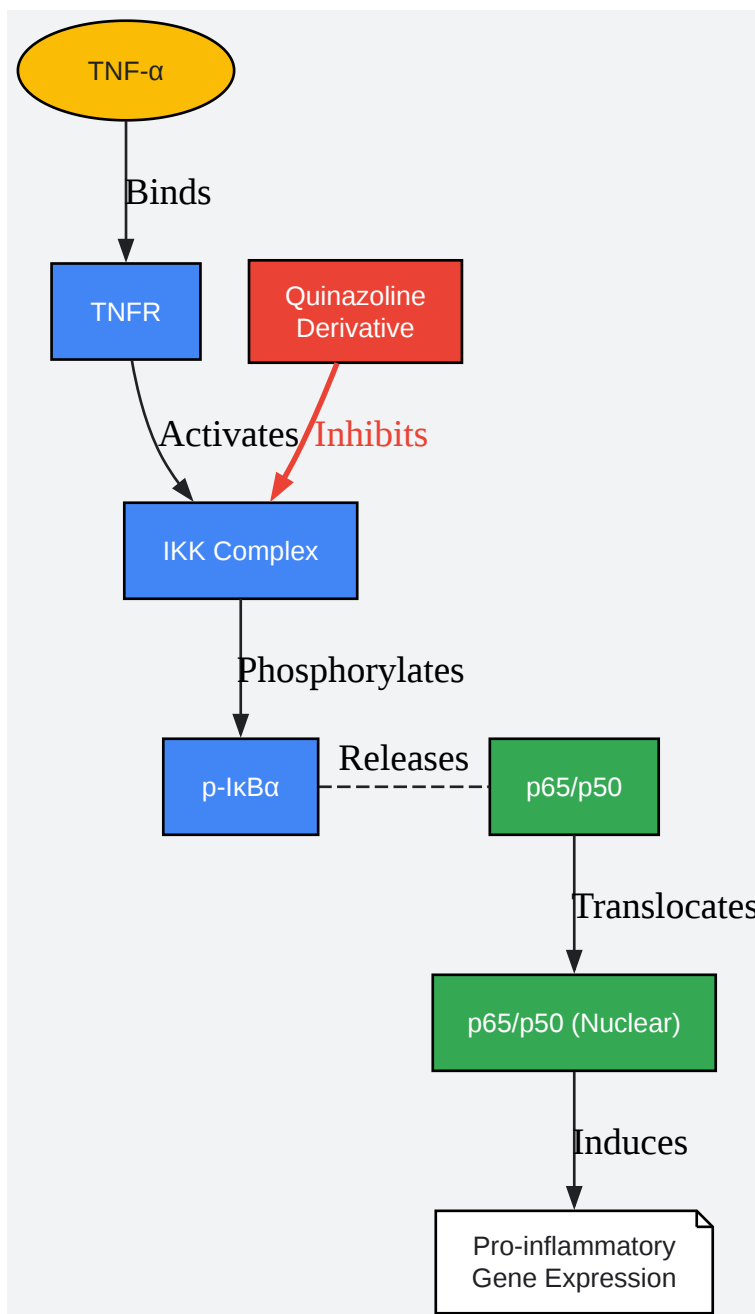
This technical guide provides an in-depth overview of **5-Bromoquinazolin-2-amine**, covering its synthesis, reactivity, and application as a precursor for developing potent and selective bioactive molecules.

Synthesis and Reactivity

The synthesis of the 2-aminoquinazoline scaffold can be achieved through several established routes, often starting from readily available 2-aminobenzonitriles or anthranilic acid derivatives.^{[1][4]} A common strategy involves the cyclization of a 2-aminobenzonitrile precursor with a source of carbon and nitrogen, such as cyanamide or guanidine, to form the 2-amino-pyrimidine ring.

A logical synthetic workflow for obtaining **5-Bromoquinazolin-2-amine** and its subsequent derivatization is outlined below.





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